

D-Gluconic Acid Calcium Salt, Hydrate: A Comprehensive Technical Whitepaper

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Compound of Interest

Compound Name: *D-Gluconic acid calcium salt, hydrate*

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Executive Summary

D-Gluconic acid calcium salt, hydrate—commonly referred to as calcium gluconate monohydrate—is a critical active pharmaceutical ingredient (API) and nutritional supplement utilized extensively in clinical and biochemical settings. As a primary intravenous calcium donor, it is the gold standard for managing acute hypocalcemia, counteracting magnesium toxicity, and stabilizing the myocardium during hyperkalemic emergencies[1]. This whitepaper provides an in-depth analysis of its physicochemical properties, the thermodynamics of its aqueous supersaturation, pharmacological mechanisms, and rigorous analytical methodologies required for quality control.

Physicochemical Profiling & Structural Elucidation

Calcium gluconate monohydrate consists of one calcium cation (Ca^{2+}) coordinated to two D-gluconate anions and one molecule of water[2]. The gluconate moiety is an oxidation product of glucose, providing a highly biocompatible, organic counter-ion that significantly reduces the tissue irritability typically associated with inorganic calcium salts (such as calcium chloride)[3].

The presence of the hydration water is critical to the crystal lattice's stability. Upon heating to approximately 120 °C, the compound begins to decompose rather than sharply melt, a characteristic behavior of heavily hydroxylated organic salts[1].

Table 1: Key Physicochemical Properties of Calcium Gluconate Monohydrate

Property	Quantitative Value / Description
IUPAC Name	Calcium; (2R,3S,4R,5R)-2,3,4,5,6-pentahydroxyhexanoate; hydrate
Molecular Formula	C ₁₂ H ₂₄ CaO ₁₅ (or C ₁₂ H ₂₂ CaO ₁₄ ·H ₂ O)
Molecular Weight	448.39 g/mol
CAS Registry Number	66905-23-5 (Monohydrate)
Melting Point	120 °C (Decomposes)
Aqueous Solubility	~33.3 g/L (3.33%) at 25 °C
Elemental Calcium Content	9.3% by weight
pH (5% w/v aqueous)	6.0 to 8.0

Aqueous Thermodynamics & Supersaturation Mechanics

A defining challenge in the pharmaceutical formulation of calcium gluconate is its moderate aqueous solubility (~3.3 g/100 mL at room temperature)[4]. However, the standard clinical intravenous formulation is a 10% (100 mg/mL) solution[3]. This means the standard IV injection is a highly supersaturated solution that is thermodynamically unstable and prone to spontaneous precipitation.

To resolve this, formulation scientists employ a co-solute stabilization strategy. Calcium saccharate tetrahydrate is added at a concentration of approximately 0.46% w/v[3]. Causality: The saccharate anion acts as a crystallization inhibitor. By competitively hydrogen-bonding with the gluconate molecules and disrupting the critical nucleus formation of calcium gluconate

crystals, calcium saccharate widens the metastable zone of the solution, allowing the 10% concentration to remain clear and stable for years.

Protocol 1: Formulation of Stabilized 10% Calcium Gluconate Injection

This protocol describes the creation of a self-validating, stabilized supersaturated solution.

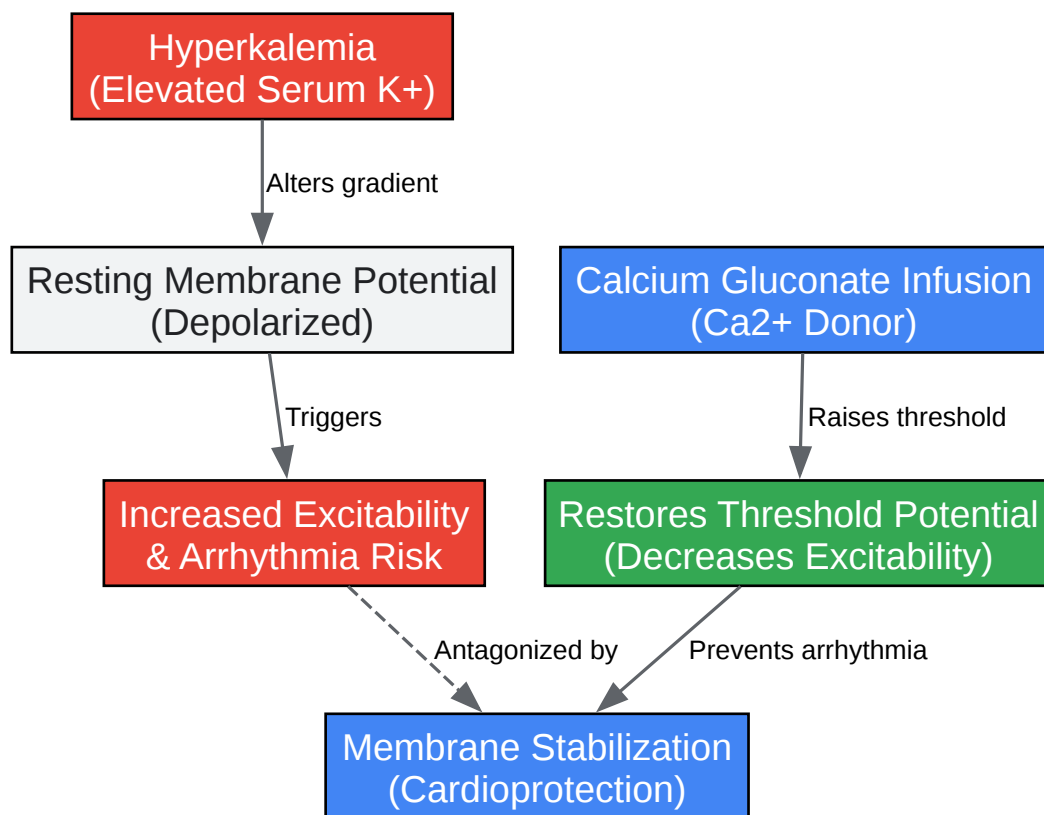
Step 1: Solvent Preparation & Kinetic Solubilization Heat Water for Injection (WFI) to 60 °C. **Causality:** Elevated thermal energy increases kinetic solubility, allowing the supersaturated concentration to dissolve without immediate nucleation. **Step 2: Excipient Addition** Dissolve 4.6 mg/mL of calcium saccharate tetrahydrate into the heated WFI. Ensure complete dissolution before proceeding. **Step 3: API Integration** Gradually add 94 mg/mL of calcium gluconate monohydrate under continuous, high-shear agitation. **Note:** The combined elemental calcium from both salts yields approximately 9.3 mg/mL (0.465 mEq/mL)[3]. **Step 4: pH Optimization** Adjust the pH to a strict range of 6.0 to 8.2 using dilute Hydrochloric Acid or Sodium Hydroxide[5]. **Causality:** Maintaining this pH prevents the acid-catalyzed hydrolysis of the gluconate chain and minimizes the risk of base-catalyzed precipitation of calcium hydroxide. **Step 5: Sterilization** Filter the solution through a 0.22 µm polyethersulfone (PES) membrane into sterile vials. **Step 6: Self-Validation (Stress Testing)** To validate the stability of the supersaturated system, subject a statistical sample of the batch to three freeze-thaw cycles (-20 °C to 25 °C). The system is validated if visual inspection and sub-visible particulate counting confirm the absolute absence of crystallization.

Pharmacological Mechanisms: Membrane Stabilization

While calcium gluconate is used to treat hypocalcemia, its most critical emergency application is the cardioprotection of patients with severe hyperkalemia[1].

Causality: Elevated extracellular potassium (hyperkalemia) reduces the resting membrane potential of cardiomyocytes, making it less negative and bringing it dangerously close to the threshold potential. This causes increased excitability and lethal arrhythmias. Intravenous calcium gluconate does not lower serum potassium levels. Instead, the influx of Ca^{2+} raises the

threshold potential, restoring the normal gradient between the resting potential and the threshold, thereby stabilizing the myocardium[6].

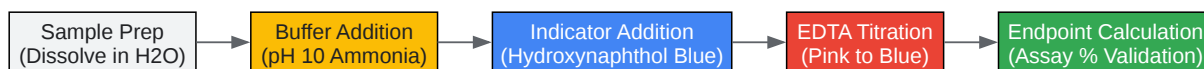


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Figure 1: Pharmacological mechanism of calcium gluconate in stabilizing cardiomyocyte membranes.

Analytical Methodologies & Quality Control

Accurate quantification of calcium gluconate is mandatory for release testing. While HPLC-UV can be used to quantify the gluconate moiety, the compendial gold standard for assaying the active calcium content is Complexometric Titration using Disodium Edetate (EDTA).



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Figure 2: Complexometric titration workflow for the quantitative assay of calcium gluconate.

Protocol 2: Complexometric Titration Assay for Calcium Quantification

This protocol provides a self-validating volumetric analysis to ensure the API meets the 99.0% – 101.0% purity specification[7].

Step 1: Standardization of 0.05 M EDTA (Self-Validation Step) Before sample analysis, standardize the 0.05 M EDTA solution against a primary standard of NIST-traceable Calcium Carbonate (CaCO_3). Causality: EDTA solutions can degrade or shift in molarity over time; standardizing against an absolute reference ensures the titrant's exact concentration is known, validating all subsequent calculations. **Step 2: Sample Preparation** Accurately weigh approximately 500 mg of the dried calcium gluconate monohydrate sample. Dissolve completely in 50 mL of warm deionized water. **Step 3: pH Adjustment** Add 5 mL of Ammonia-Ammonium Chloride buffer (pH 10). Causality: EDTA forms the most stable 1:1 complex with Ca^{2+} at a strict pH of 10. If the pH drops, the chelation efficiency decreases; if it rises too high, calcium hydroxide may precipitate. **Step 4: Indicator Addition** Add 0.1 g of Hydroxynaphthol blue indicator. The solution will turn a deep pink/red, indicating the presence of free Ca^{2+} ions. **Step 5: Titration** Titrate slowly with the standardized 0.05 M EDTA solution. The endpoint is reached when the solution transitions from pink to a pure, distinct blue, indicating that 100% of the calcium ions have been chelated by the EDTA. **Step 6: Calculation** Calculate the percentage of calcium gluconate. Each mL of 0.05 M EDTA is equivalent to 22.42 mg of calcium gluconate monohydrate. The system is validated if duplicate runs yield a Relative Standard Deviation (RSD) of < 1.0%.

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